Electronic and Structural Profiling of Nitro-Morpholine Scaffolds

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Compound of Interest

Compound Name:	*2,6-Dimethyl-4-(4-nitrophenyl)morpholine*
CAS No.:	*29842-64-6*
Cat. No.:	*B1305096*

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Technical Whitepaper | Application Note: NM-ELEC-2026

Executive Summary

The integration of a nitro group (

) into morpholine derivatives—specifically N-(4-nitrophenyl)morpholine—creates a distinct electronic environment characterized by a strong "push-pull" Intramolecular Charge Transfer (ICT) system. For drug development professionals, understanding this moiety is critical: it acts as a metabolic hotspot (nitroreductase susceptibility), alters solubility via dipole moment enhancement, and drastically suppresses basicity compared to the parent morpholine. This guide analyzes the electronic, structural, and metabolic properties of nitro-morpholine scaffolds, providing validated protocols for their synthesis and computational characterization.

Electronic Architecture: The Push-Pull System

The defining feature of N-(4-nitrophenyl)morpholine is the conjugation between the lone pair of the morpholine nitrogen (donor) and the nitro group (acceptor) through the phenyl linker.

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Intramolecular Charge Transfer (ICT)

Unlike unsubstituted morpholine, which acts as a typical secondary amine, the nitrogen in the nitro-morpholine scaffold is

-hybridized due to resonance.

- Mechanism: The morpholine nitrogen donates electron density into the

  -system of the benzene ring. The para-nitro group, being a strong

  -acceptor (Hammett constant

  ), stabilizes this charge separation.

- Dipole Moment: This interaction results in a large ground-state dipole moment (

  D), significantly higher than morpholine (

  D).

- UV-Vis Signature: The ICT band typically appears in the 350–400 nm region and exhibits strong positive solvatochromism (red shift in polar solvents), confirming the highly polarized excited state.

Basicity Modulation (pKa Shift)

The nitro group acts as a "basicity sink."

- Parent Morpholine:

  (protonated form).[1]

- N-Phenylmorpholine:

  (similar to aniline).

- N-(4-Nitrophenyl)morpholine:

  . Implication: At physiological pH (7.4), the nitrogen atom remains unprotonated. This increases membrane permeability (logP retention) but eliminates the solubility advantage

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usually conferred by ionizable morpholine centers.

DFT Insights (HOMO-LUMO)

Computational studies (B3LYP/6-311G**) reveal a reduced HOMO-LUMO gap (~4.0 eV) compared to non-nitro analogues.

- HOMO: Localized primarily on the morpholine nitrogen and the phenyl ring.
- LUMO: Delocalized over the nitro group and the phenyl ring.
- Reactivity: The low-lying LUMO makes the aromatic ring highly susceptible to nucleophilic attack (if the nitro group is displaced) or reduction.

Structural Dynamics & Conformation

Ring Conformation

Despite the conjugation, the morpholine ring retains a chair conformation.[2]

- N-C Bond Geometry: The bond connecting the morpholine nitrogen to the phenyl ring is shortened (~1.38 Å vs. 1.47 Å for C-N single bond), indicative of partial double-bond character.
- Planarity: The phenyl ring and the nitro group are coplanar, maximizing resonance. However, the morpholine ring is twisted relative to the phenyl plane to minimize steric clash between the ortho-protons and the morpholine methylene groups.

Crystal Packing

X-ray crystallography data indicates that these derivatives stabilize via

stacking interactions (distance ~3.77 Å) and intermolecular C-H[2]···O hydrogen bonds between the nitro oxygen and morpholine protons.

Medicinal Chemistry: Metabolism & Toxicity

The nitro group is a "structural alert" in drug design due to its metabolic instability.

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The Nitroreductase Pathway

Under hypoxic conditions (e.g., solid tumors) or via anaerobic gut bacteria, the nitro group undergoes a six-electron reduction.

- Nitro (

)

  Nitroso (

  ): Rapid, reversible.
- Nitroso

  Hydroxylamine (

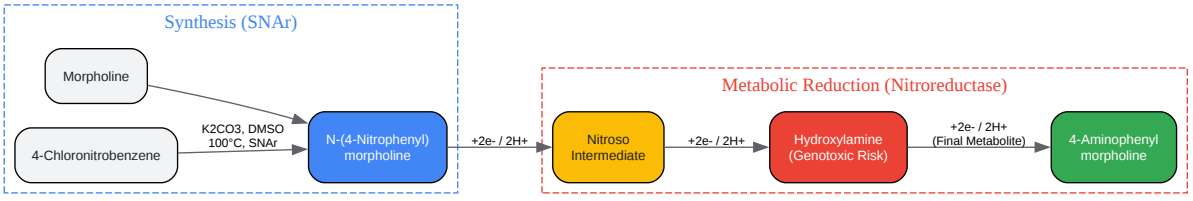
  ): The critical toxicophore.
- Hydroxylamine

  Amine (

  ): The final stable metabolite.

Risk: The hydroxylamine intermediate can form DNA adducts, leading to mutagenicity (Ames positive). However, this pathway is also exploited for hypoxia-activated prodrugs.

Visualization: Metabolic & Synthetic Pathways



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Caption: Synthesis via SNAr condensation and subsequent metabolic reduction cascade mediated by nitroreductases.

Experimental Protocols

Synthesis of N-(4-Nitrophenyl)morpholine

Principle: Nucleophilic Aromatic Substitution (

). The nitro group activates the para-halogen for displacement.

Materials:

- 4-Fluoronitrobenzene (or 4-Chloronitrobenzene)
- Morpholine (1.2 equiv)[3]
- Potassium Carbonate (

  , 2.0 equiv)
- Solvent: DMSO or DMF (Polar aprotic is essential)

Protocol:

- Setup: Charge a round-bottom flask with 4-fluoronitrobenzene (10 mmol) and DMSO (15 mL).
- Addition: Add

  (20 mmol) followed by the dropwise addition of morpholine (12 mmol).
- Reaction: Heat to 100°C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 7:3). The product is a bright yellow spot (ICT band).
- Workup: Pour the reaction mixture into ice-water (100 mL). The product will precipitate as a yellow solid.

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- Purification: Filter the solid, wash with water, and recrystallize from Ethanol.
  - Yield: Typically >90%.
  - Mp: 150–152°C.[4]

Computational Characterization (DFT)

Objective: Visualize the HOMO-LUMO gap and dipole vector.

Workflow:

- Software: Gaussian 16 or ORCA.
- Optimization: Functional: B3LYP; Basis Set: 6-311G(d,p).[5][6][7]
- Solvation: PCM Model (Water or Acetonitrile) to simulate physiological or assay conditions.
- Frequency Check: Ensure no imaginary frequencies to confirm a true minimum.
- Output Analysis: Extract dipole moment (Debye) and map the electrostatic potential (ESP) surface to identify nucleophilic sites (nitro oxygens) vs. electrophilic sites (aromatic ring carbons).

Quantitative Data Summary

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Property	Value / Characteristic	Relevance
Molecular Weight	208.21 g/mol	Fragment-like space
pKa (Conj. Acid)	< 1.0 (Estimated)	Neutral at pH 7.4; High membrane perm.
Dipole Moment	> 6.0 D	High polarity; strong intermolecular forces
HOMO-LUMO Gap	~4.0 eV	High chemical reactivity; NLO active
Crystal System	Orthorhombic / Monoclinic	Stabilized by stacking (~3.77 Å)
Metabolic Risk	High (Nitroreduction)	Potential for mutagenicity; Prodrug target

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